

# An In-Depth Technical Guide to Bentazone-Sodium: Molecular Structure, Properties, and Analysis

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## Compound of Interest

Compound Name:	<i>Bentazone-sodium</i>
CAS No.:	50723-80-3
Cat. No.:	B1253995

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Bentazone-sodium**, a selective post-emergence herbicide. It details its molecular structure, chemical formula, and key physicochemical data. Furthermore, this document outlines detailed experimental protocols for its synthesis and quantitative analysis using various chromatographic techniques. The guide also illustrates its mechanism of action and a typical analytical workflow through diagrams.

## Core Concepts: Molecular Structure and Chemical Formula

**Bentazone-sodium** is the sodium salt of Bentazone, a benzothiadiazinone herbicide. The presence of the sodium ion increases its solubility in water, which is crucial for its application as a herbicide.

Chemical Formula:  $C_{10}H_{11}N_2NaO_3S$ [1]

IUPAC Name: Sodium 3-isopropyl-1H-2,1,3-benzothiadiazin-4(3H)-one 2,2-dioxide[2]

CAS Registry Number: 50723-80-3[1]

Below is a diagram illustrating the molecular structure of **Bentazone-sodium**.

Caption: Molecular structure of **Bentazone-sodium**.

## Physicochemical Data

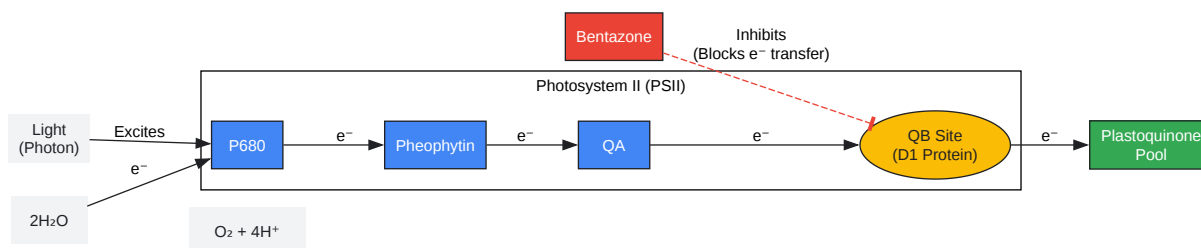
A summary of the key physicochemical properties of **Bentazone-sodium** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	262.26 g/mol	[1]
Appearance	Colorless to slightly brown crystalline solid	[3]
Water Solubility	500 mg/L at 20°C (for Bentazone)	[3]
LogP	1.85	[4]
CAS Number	50723-80-3	[1]

## Mechanism of Action: Photosystem II Inhibition

Bentazone is a selective herbicide that acts by inhibiting photosynthesis in susceptible plant species. Its primary mode of action is the disruption of the photosynthetic electron transport chain in photosystem II (PSII). Bentazone binds to the D1 quinone-binding protein in the PSII complex, thereby blocking the binding of plastoquinone (PQ). This interruption of electron flow prevents the production of ATP and NADPH, which are essential for CO<sub>2</sub> fixation. The blockage of the electron transport chain also leads to the formation of reactive oxygen species, causing rapid cellular damage and ultimately, plant death.

The following diagram illustrates the inhibitory effect of Bentazone on the photosystem II electron transport chain.



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Caption: Inhibition of electron transport in Photosystem II by Bentazone.

## Experimental Protocols

This section provides detailed methodologies for the synthesis of **Bentazone-sodium** and its quantitative analysis in environmental samples.

### Synthesis of Bentazone-Sodium from Bentazone

This protocol describes the laboratory-scale preparation of **Bentazone-sodium** from its parent compound, Bentazone.

Materials:

- Bentazone (120 mg, 0.5 mmol)
- Sodium hydroxide (NaOH) (20 mg, 0.5 mmol)
- Deionized water (approx. 10 mL)
- Dimethylformamide (DMF) for recrystallization (optional)

#### Procedure:

- Suspend 120 mg (0.5 mmol) of Bentazone in approximately 10 mL of deionized water in a suitable flask.
- Add 20 mg (0.5 mmol) of sodium hydroxide to the suspension.
- Stir the resulting clear solution overnight at room temperature.
- Filter the solution to remove any unreacted material.
- Allow the solvent to evaporate in an open container at room temperature. A white crystalline powder of **Bentazone-sodium** will be obtained after approximately one week.
- For obtaining single crystals suitable for X-ray diffraction, the powder can be recrystallized from dimethylformamide (DMF).

## Analysis of Bentazone-Sodium in Water Samples by HPLC-UV

This protocol details the determination of Bentazone in water samples using High-Performance Liquid Chromatography with UV detection.

#### Sample Preparation (Solid-Phase Extraction):

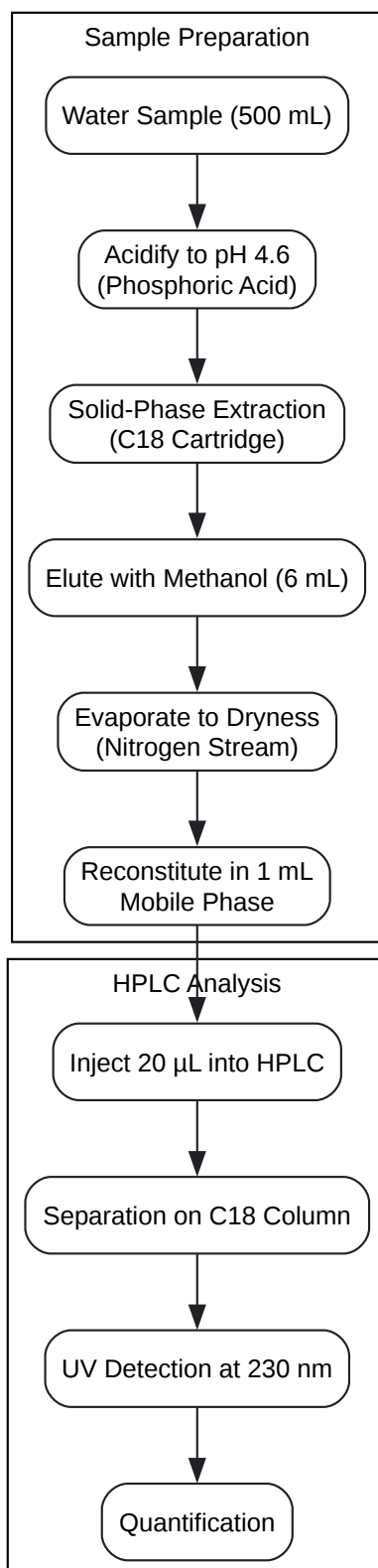
- Condition a C18 SPE cartridge by passing 6 mL of methanol followed by 6 mL of ultrapure water.
- Acidify the water sample (e.g., 500 mL) to pH 4.6 with phosphoric acid.
- Load the acidified sample onto the conditioned C18 cartridge at a flow rate of approximately 5 mL/min.
- Wash the cartridge with 6 mL of ultrapure water.
- Elute the analyte with 6 mL of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.

- Reconstitute the residue in 1 mL of the mobile phase.

#### HPLC Conditions:

- Column: C18 column (e.g., 250 mm x 4.6 mm, 5  $\mu$ m)
- Mobile Phase: Methanol:Water (60:40, v/v), adjusted to pH 4.6 with phosphoric acid
- Flow Rate: 0.8 mL/min
- Detection: UV at 230 nm
- Injection Volume: 20  $\mu$ L

The following diagram outlines the experimental workflow for the analysis of Bentazone in water samples.



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Caption: Experimental workflow for the analysis of Bentazone in water samples.

This technical guide provides foundational information for researchers and scientists working with **Bentazone-sodium**. The detailed protocols and diagrams are intended to facilitate a deeper understanding of its chemical nature and analytical determination. For further information, consulting the cited references is recommended.

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